

# Application of CADION 2B in the Spectrophotometric Analysis of Cadmium in Industrial Effluents

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## Compound of Interest

Compound Name: CADION 2B

Cat. No.: B1580942

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## Abstract

This document provides a detailed methodology for the determination of cadmium ( $Cd^{2+}$ ) in industrial effluent samples using **CADION 2B** as a chromogenic reagent. The protocol outlines the preparation of reagents, sample pre-treatment, spectrophotometric measurement, and data analysis. Additionally, it includes quantitative performance data and visualizations to illustrate the chemical reaction and experimental workflow. This method is suitable for researchers, environmental scientists, and professionals in the drug development industry involved in monitoring heavy metal contamination.

## Introduction

Cadmium is a toxic heavy metal that is frequently present in industrial wastewaters originating from processes such as electroplating, battery manufacturing, and pigment production. Due to its adverse health effects, the monitoring of cadmium levels in industrial effluents is crucial for environmental protection and regulatory compliance. Spectrophotometry offers a cost-effective and accessible analytical technique for the quantification of cadmium. **CADION 2B**, a diazoamino compound, serves as a sensitive and selective chromogenic reagent for cadmium. In an alkaline medium, **CADION 2B** forms a stable, colored complex with cadmium ions, and the intensity of the color, measured by a spectrophotometer, is directly proportional to the concentration of cadmium in the sample.

## Principle of the Method

The analytical method is based on the formation of a colored complex between cadmium ions ( $\text{Cd}^{2+}$ ) and **CADION 2B** in an alkaline solution. The presence of a non-ionic surfactant, such as Triton X-100, can enhance the sensitivity and stability of the complex. The absorbance of the resulting solution is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) to determine the cadmium concentration. To mitigate the interference from other metal ions commonly found in industrial effluents, a masking solution is employed.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the spectrophotometric determination of cadmium using **CADION 2B**.

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	~480 nm	[1]
Apparent Molar Absorptivity	$1.19 \times 10^5 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1]
Beer's Law Range	0 - 8 $\mu\text{g}$ of Cd in 25 ml	[1]
pH of Measurement Solution	9.3 - 9.7	

Table 1: Spectrophotometric characteristics of the Cd-**CADION 2B** complex.

Interfering Ion	Masking Agent	Notes	Reference
Various foreign ions	Ascorbic acid- Rochelle salt- potassium cyanide- potassium fluoride mixture	Effective in eliminating interference.	[1]
Hg(I), Sn(II), Br <sup>-</sup> , I <sup>-</sup> , MnO <sub>4</sub> <sup>-</sup> , EDTA, SCN <sup>-</sup> , CN <sup>-</sup> , S <sup>2-</sup>	Not specified for all	These ions were found to interfere in the analysis of Hg(II) with Cadion 2B and may also interfere with Cd(II) analysis.	

Table 2: Common interfering ions and recommended masking approaches.

## Experimental Protocols

### Reagent Preparation

- Standard Cadmium Stock Solution (1000 mg/L): Dissolve 1.000 g of pure cadmium metal in a minimal amount of concentrated nitric acid (e.g., 5-10 mL) in a fume hood. Gently heat to dissolve the metal completely. After cooling, quantitatively transfer the solution to a 1000 mL volumetric flask and dilute to the mark with deionized water.
- Working Cadmium Standard Solutions: Prepare a series of working standard solutions (e.g., 0.1, 0.5, 1.0, 2.0, 5.0 mg/L) by appropriate dilution of the stock solution with deionized water.
- CADION 2B** Reagent Solution (0.05% w/v): Disclaimer: The exact synthesis and formulation of commercial **CADION 2B** reagents may be proprietary. The following is a general preparation method for a similar diazoamino reagent and should be optimized. Dissolve 0.05 g of **CADION 2B** powder in 100 mL of ethanol or a suitable organic solvent. If the reagent is not readily soluble, gentle warming and stirring may be required. Store in a dark, airtight bottle.
- Alkaline Buffer Solution (pH ~9.5): Prepare a borate buffer by dissolving an appropriate amount of boric acid and sodium hydroxide in deionized water to achieve a stable pH between 9.3 and 9.7. Alternatively, an ammonium buffer (ammonia/ammonium chloride) can be used.

e. Triton X-100 Solution (1% v/v): Dilute 1 mL of Triton X-100 with 99 mL of deionized water.

f. Masking Solution: Based on the literature[1], a multi-component masking solution can be prepared. The exact concentrations should be optimized based on the expected interferent levels in the samples. A recommended starting point is to prepare an aqueous solution containing:

- Ascorbic acid (e.g., 5% w/v)
- Rochelle salt (potassium sodium tartrate) (e.g., 10% w/v)
- Potassium cyanide (e.g., 1% w/v) - EXTREME CAUTION: HIGHLY TOXIC. Handle with appropriate safety measures in a fume hood.
- Potassium fluoride (e.g., 2% w/v)

## Sample Preparation and Pre-treatment

a. Sample Collection: Collect industrial effluent samples in clean polyethylene or glass bottles.

b. Acidification: Preserve the samples by adding concentrated nitric acid to adjust the pH to <2. This prevents the precipitation of metal hydroxides.

c. Digestion (for total cadmium analysis): For the determination of total cadmium (dissolved and particulate-bound), a digestion step is necessary. A common method is acid digestion:

- Transfer a known volume (e.g., 50 mL) of the acidified sample to a beaker.
- Add 5 mL of concentrated nitric acid.
- Heat the sample on a hot plate in a fume hood, bringing it to a slow boil and evaporating it to a small volume (e.g., 10-15 mL).
- Allow the sample to cool.
- If necessary, add another portion of nitric acid and continue heating until the digestate is light in color.

- After cooling, filter the digestate to remove any insoluble material.
- Quantitatively transfer the filtered solution to a volumetric flask (e.g., 50 mL) and dilute to the mark with deionized water.

## Spectrophotometric Measurement

### a. Calibration Curve:

- Into a series of 25 mL volumetric flasks, pipette aliquots of the working cadmium standard solutions to cover the range of 0-8 µg of cadmium (e.g., 0, 1, 2, 4, 6, 8 µg).
- To each flask, add 1 mL of the masking solution and swirl to mix.
- Add 1 mL of the 1% Triton X-100 solution.
- Add 2 mL of the **CADION 2B** reagent solution.
- Add the alkaline buffer solution to bring the volume to near the mark.
- Allow the color to develop for a specified time (e.g., 10 minutes - this should be optimized).
- Dilute to the 25 mL mark with deionized water and mix well.
- Measure the absorbance of each solution at the predetermined  $\lambda_{\text{max}}$  (~480 nm) against a reagent blank (the flask with 0 µg of cadmium).
- Plot a calibration curve of absorbance versus cadmium concentration (in µg/25mL or mg/L).

### b. Sample Analysis:

- Take an aliquot of the pre-treated (digested) sample and place it in a 25 mL volumetric flask. The volume of the aliquot should be chosen so that the final cadmium concentration falls within the range of the calibration curve.
- Follow the same steps (3.a.2 to 3.a.8) as for the calibration curve.
- Measure the absorbance of the sample solution.

## Data Analysis

- From the measured absorbance of the sample, determine the concentration of cadmium in the 25 mL flask using the calibration curve.
- Calculate the concentration of cadmium in the original industrial effluent sample, taking into account the initial sample volume and any dilutions made during the pre-treatment and analysis steps.

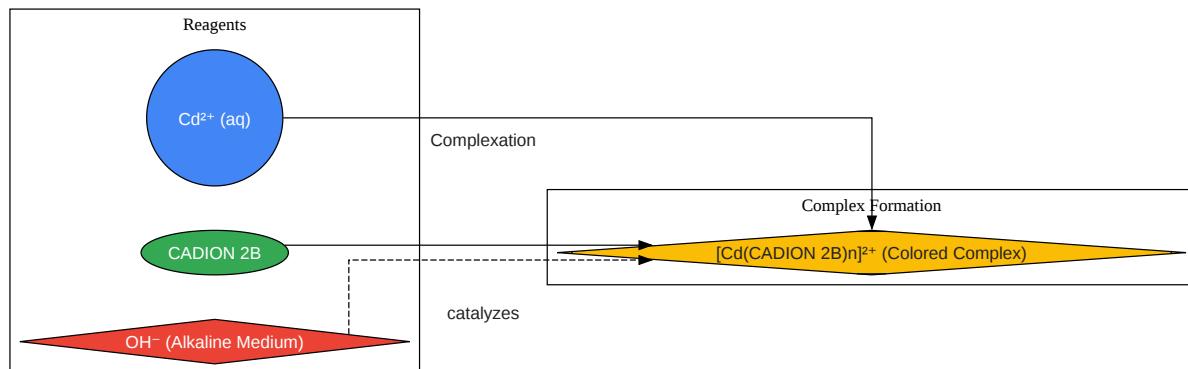
Equation for Calculation:

$$\text{Cd Concentration (mg/L)} = (\text{C}_{\text{calib}} \times \text{V}_{\text{final}} \times \text{DF}) / \text{V}_{\text{initial}}$$

Where:

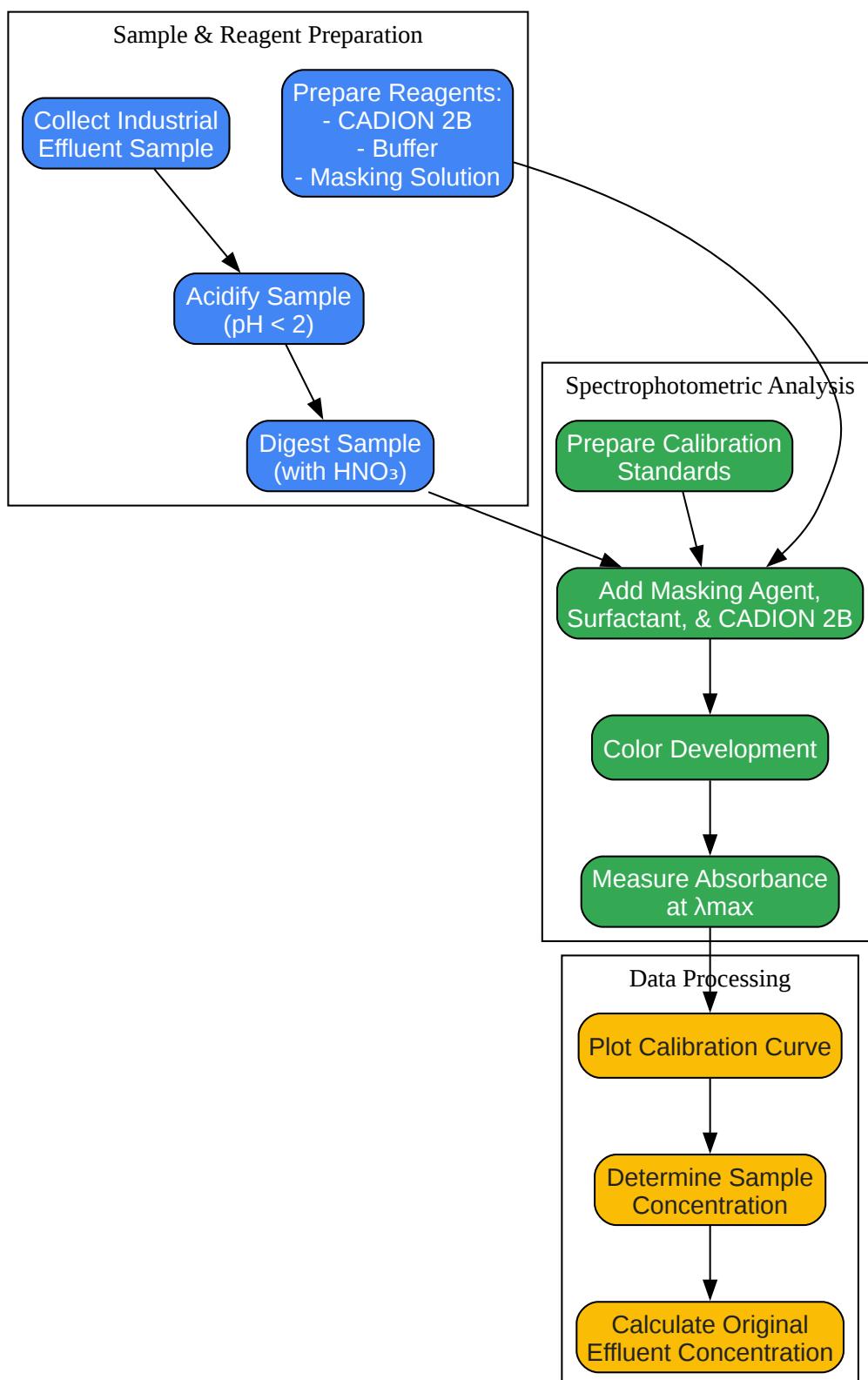
- $\text{C}_{\text{calib}}$  = Concentration from the calibration curve (mg/L or  $\mu\text{g/mL}$ )
- $\text{V}_{\text{final}}$  = Final volume of the analyzed solution (e.g., 25 mL)
- DF = Dilution factor from sample pre-treatment
- $\text{V}_{\text{initial}}$  = Initial volume of the sample aliquot taken for analysis

## Visualizations



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Caption: Chemical reaction pathway for the formation of the colored Cadmium-**CADION 2B** complex.

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Caption: Experimental workflow for the analysis of cadmium in industrial effluent using **CADION 2B**.

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## References

- 1. researchgate.net [researchgate.net]
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